

Solubility and stability of 1,1-Dibromoformaldoxime in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dibromoformaldoxime

Cat. No.: B047391

[Get Quote](#)

Solubility and Stability of 1,1-Dibromoformaldoxime: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **1,1-Dibromoformaldoxime**, a key intermediate in the synthesis of nitrogen-containing heterocyclic compounds.^{[1][2][3]} Due to its role as a precursor for generating reactive intermediates like bromonitrile oxide, understanding its behavior in different solvents and under various environmental conditions is critical for its effective use in research and development, particularly in the fields of medicinal chemistry and agrochemical synthesis.

Core Properties of 1,1-Dibromoformaldoxime

| Property | Value | Source(s) |
|------------------|---|-------------------|
| Chemical Formula | CHBr ₂ NO | ^{[2][3]} |
| Molecular Weight | 204.83 g/mol | ^[2] |
| Appearance | White to pale yellow crystalline powder or solid. | ^{[2][4]} |
| Melting Point | 65-82°C (with decomposition) | ^{[1][2]} |

Section 1: Solubility Profile

Precise quantitative solubility data for **1,1-Dibromoformaldoxime** is not extensively documented in publicly available literature. However, qualitative solubility information has been reported, indicating a preference for polar solvents. The choice of solvent is noted to significantly influence the rate and selectivity of reactions involving this compound.^[3]

Qualitative Solubility Data

The following table summarizes the reported solubility of **1,1-Dibromoformaldoxime** in various common laboratory solvents.

| Solvent Category | Solvent | Solubility | Notes | Source(s) |
|---------------------------|---------------------------------|--|------------------------------------|-----------|
| Polar Aprotic | Dimethylformamide (DMF) | Soluble | [1][2] | [5] |
| Dimethyl sulfoxide (DMSO) | Soluble | [1][2] | | |
| Polar Protic | Ethanol | Partially Soluble | [1][2][4] | |
| Methanol | Soluble | [5] | | |
| Water | Soluble | The elimination of hydrogen bromide is pH-dependent in aqueous systems.[3] | [4] | |
| Acetic Acid | Soluble | [4] | | |
| Non-Polar / Weakly Polar | Chloroform | Very Slightly Soluble | Solubility increases with heating. | |
| Diethyl Ether | Soluble | [4] | | [5] |
| Dichloromethane | Used as a solvent in synthesis. | The compound is extracted into dichloromethane during synthesis. | [5] | |
| Hexane | Used for recrystallization. | Implies low solubility at room temperature.[5] | [5] | |

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **1,1-Dibromoformaldoxime**, based on standard laboratory methods.

Objective: To determine the approximate solubility of **1,1-Dibromoformaldoxime** in a given solvent at a specific temperature.

Materials:

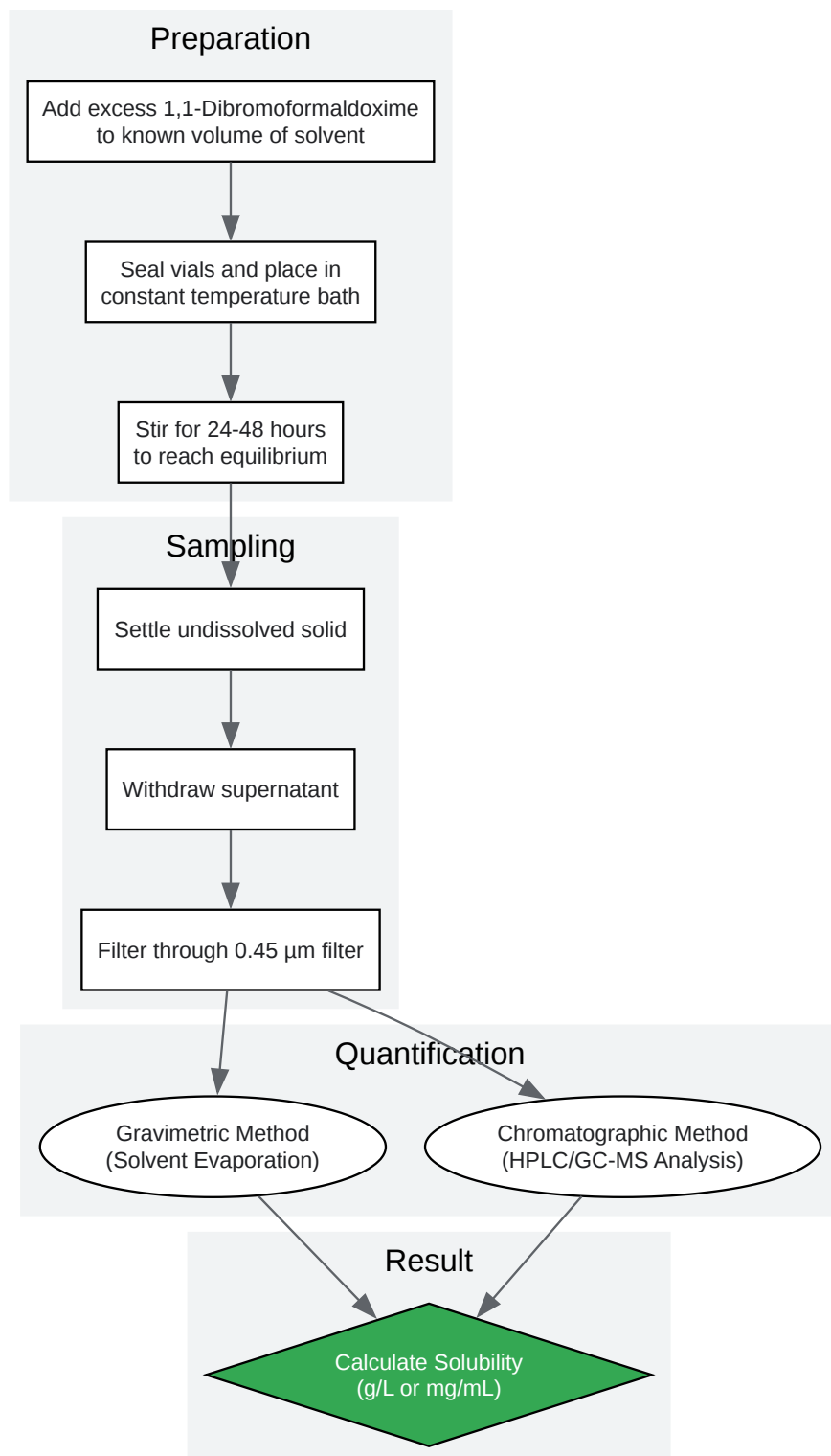
- **1,1-Dibromoformaldoxime**
- Selected solvents (e.g., DMSO, Ethanol, Water)
- Analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Filtration apparatus (e.g., syringe filters, 0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system or Gas Chromatography-Mass Spectrometry (GC-MS)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1,1-Dibromoformaldoxime** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25°C) and stir vigorously for a predetermined equilibration time (e.g., 24-48 hours) to ensure saturation.

- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a 0.45 μm syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved solid.
- Quantification:
 - Accurately weigh the filtered solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature low enough to avoid decomposition of the solute.
 - Weigh the vial containing the dry residue to determine the mass of the dissolved **1,1-Dibromoformaldoxime**.
 - Alternatively, dilute a known volume of the filtered solution and analyze its concentration using a validated stability-indicating analytical method like HPLC or GC-MS.[\[6\]](#)[\[7\]](#)
- Calculation:
 - Calculate the solubility in units such as g/L or mg/mL.

Workflow for Solubility Determination



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of a compound.

Section 2: Stability Profile

1,1-Dibromoformaldoxime is a hygroscopic compound that exhibits thermal instability and sensitivity to environmental conditions.^{[1][2]} Proper handling and storage are essential to maintain its integrity.

Summary of Stability Characteristics

| Condition | Observation | Recommendations | Source(s) |
|-------------------|--|---|----------------------|
| Temperature | Decomposes upon heating. ^[4] Melting point is accompanied by decomposition. ^{[1][2]} | Store at low temperatures (2-8°C or -20°C to 8°C). ^{[1][2]} Avoid exposure to high temperatures. | ^{[1][2][4]} |
| Moisture | Hygroscopic. | Store in a tightly-closed container in a dry place. | ^{[1][2]} |
| Atmosphere | Sensitive to air/moisture. | Store under an inert atmosphere (e.g., Nitrogen, Argon). | ^{[1][2]} |
| pH (in solution) | Susceptible to hydrolysis across a wide range of pH values. | Use in aqueous solutions should account for potential pH-dependent degradation. | ^{[3][8]} |
| Incompatibilities | Strong oxidizing agents. | Avoid contact with strong oxidizers. | ^[9] |
| Decomposition | Hazardous decomposition products include carbon oxides, hydrogen bromide, and nitrogen oxides. | Handle in a well-ventilated area. ^[4] | ^[9] |

Experimental Protocol for Stability Assessment

The following protocol outlines a method for assessing the stability of **1,1-Dibromoformaldoxime** under various stress conditions, in line with general guidelines for stability testing.^[8]

Objective: To evaluate the stability of **1,1-Dibromoformaldoxime** under conditions of elevated temperature, humidity, and in different pH solutions.

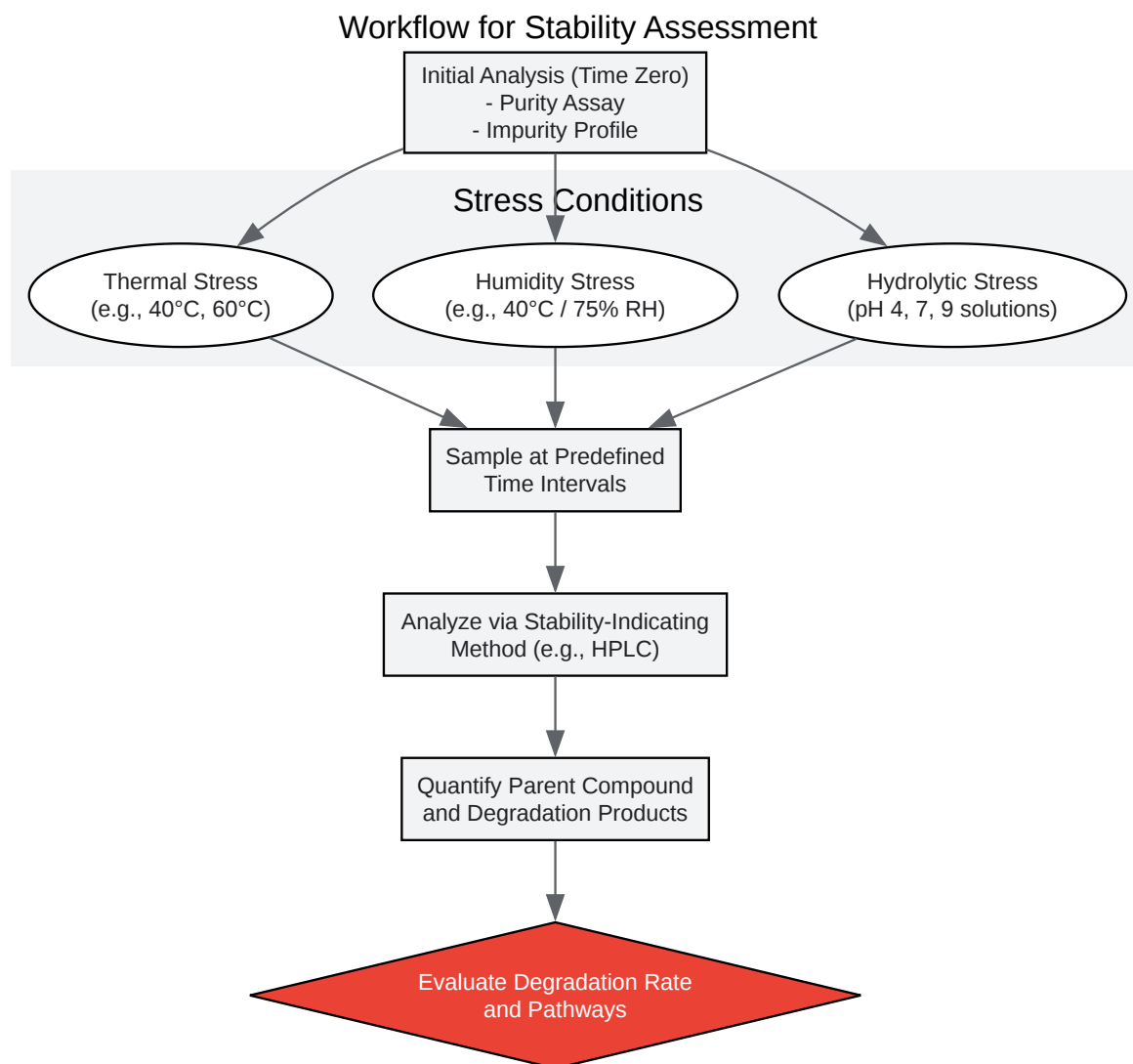
Materials:

- **1,1-Dibromoformaldoxime** (single batch)
- Stability chambers (controlled temperature and humidity)
- pH meter and various buffer solutions (e.g., pH 4, 7, 9)
- HPLC or GC-MS system with a validated stability-indicating method
- Vials (clear and amber)

Procedure:

- Initial Analysis (Time Zero):
 - Analyze an initial sample of the **1,1-Dibromoformaldoxime** batch to determine its initial purity and to identify any pre-existing degradation products.
- Stress Testing Conditions:
 - Thermal Stress: Place accurately weighed samples in vials and store them in stability chambers at elevated temperatures (e.g., 40°C, 60°C) for a defined period (e.g., 1, 2, 4 weeks).^[8]
 - Humidity Stress: Place samples in a stability chamber with controlled high humidity (e.g., 75% RH or greater) at an accelerated temperature (e.g., 40°C).^[8]

- Hydrolytic Stress: Prepare solutions of the compound in different pH buffers. Store these solutions at a controlled temperature and pull samples at various time points (e.g., 0, 6, 24, 48 hours).
- Sample Analysis:
 - At each designated time point, withdraw a sample from each stress condition.
 - Prepare the sample for analysis (e.g., dissolve in a suitable solvent, dilute as necessary).
 - Analyze the sample using a stability-indicating chromatographic method (e.g., HPLC). This method must be capable of separating the intact compound from its degradation products.
[6]
 - Quantify the amount of remaining **1,1-Dibromoformaldoxime** and identify and quantify any major degradation products.
- Data Evaluation:
 - Compare the purity of the stressed samples to the time-zero sample.
 - Calculate the rate of degradation under each condition.
 - Identify the primary degradation pathways based on the products formed.



[Click to download full resolution via product page](#)

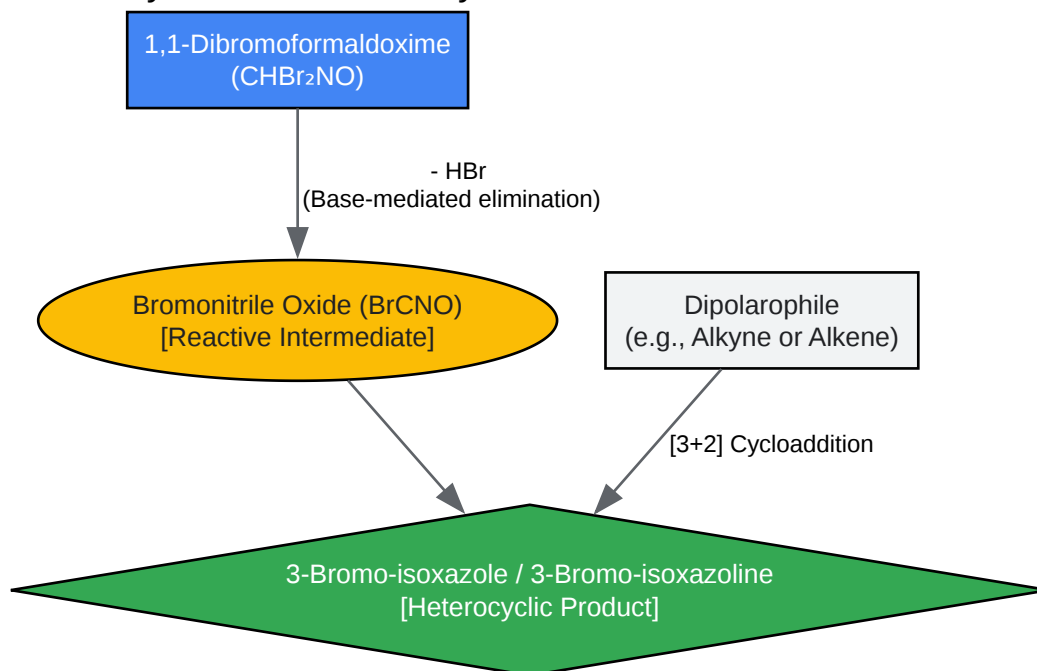
Caption: General workflow for conducting stress stability testing.

Section 3: Synthetic Utility and Reaction Pathway

The primary synthetic application of **1,1-Dibromoformaldoxime** is as a precursor to bromonitrile oxide (BrCNO), a highly reactive 1,3-dipole. This intermediate is typically generated in situ by treating **1,1-Dibromoformaldoxime** with a mild base to facilitate the elimination of hydrogen bromide.^[1] The resulting bromonitrile oxide readily participates in [3+2]

cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to form 3-bromoisoxazoles and 3-bromo-isoxazolines, respectively.[1][5] These heterocyclic structures are valuable scaffolds in medicinal chemistry and pharmaceutical development.[1]

Key Reaction Pathway of 1,1-Dibromoformaldoxime



[Click to download full resolution via product page](#)

Caption: Generation of bromonitrile oxide and subsequent cycloaddition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1-Dibromoformaldoxime | 74213-24-4 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Buy 1,1-Dibromoformaldoxime | 74213-24-4 [smolecule.com]
- 4. 1,1-Dibromoformaldoxime [chembk.com]

- 5. 1,1-Dibromoformaldoxime | 74213-24-4 [chemicalbook.com]
- 6. Analytical Techniques In Stability Testing | Separation Science [sepscience.com]
- 7. researchgate.net [researchgate.net]
- 8. ema.europa.eu [ema.europa.eu]
- 9. aksci.com [aksci.com]
- To cite this document: BenchChem. [Solubility and stability of 1,1-Dibromoformaldoxime in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047391#solubility-and-stability-of-1-1-dibromoformaldoxime-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com